

Application Notes: Staining Protocol for Algae with Optical Brightener 24

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Compound of Interest

Compound Name: Fluorescent brightener 24

Cat. No.: B1674187

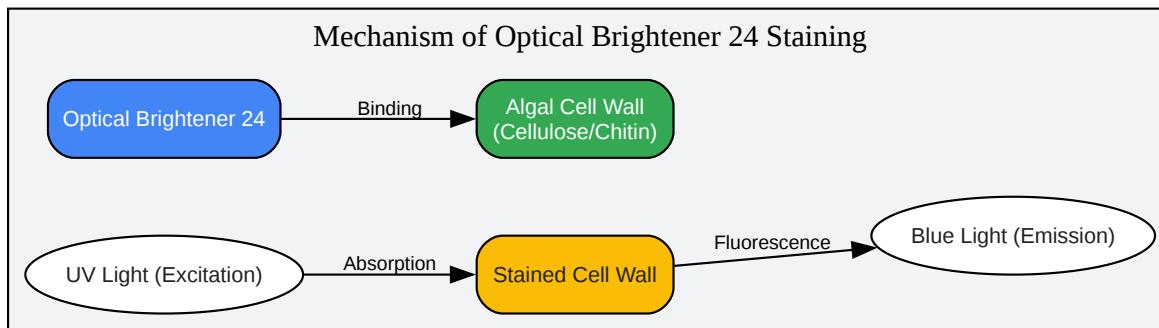
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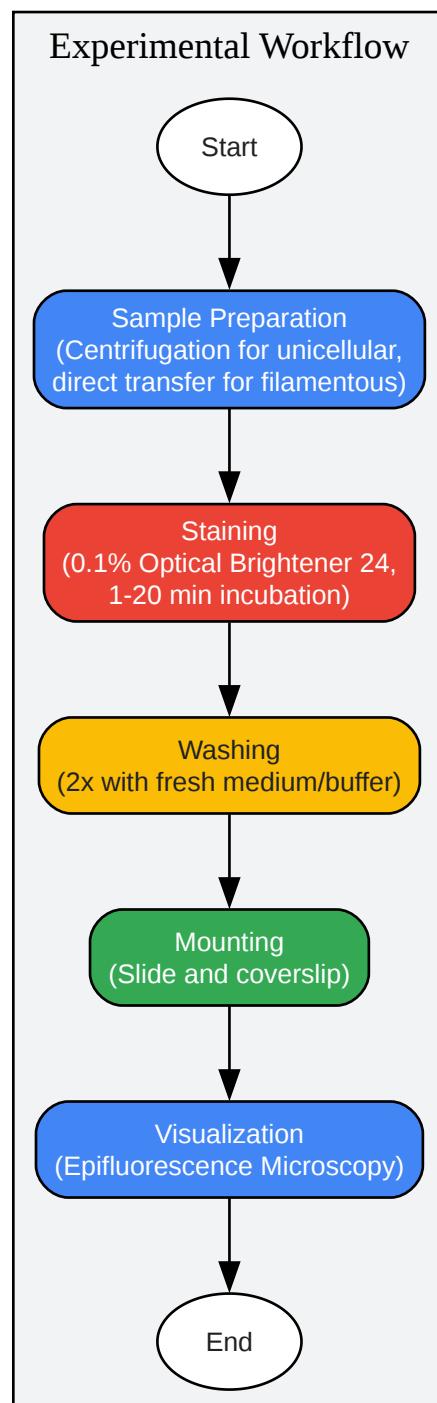
Introduction

Optical Brightener 24, also known under the common names Calcofluor White M2R and Fluorescent Brightener 28, is a fluorescent dye that serves as a valuable tool in algology and other biological research.[1][2] This non-specific fluorochrome functions by binding to β -1,3 and β -1,4 polysaccharides, such as cellulose and chitin, which are primary components of algal cell walls.[1][3] Upon binding, the dye absorbs ultraviolet (UV) light and re-emits it in the blue region of the visible spectrum, causing the stained structures to fluoresce brightly. This characteristic makes it a straightforward and rapid method for visualizing algal cell morphology, assessing cell wall integrity, and detecting parasitic fungi on phytoplankton.[3][4]

Mechanism of Action

Optical Brightener 24 operates on the principle of fluorescence. The molecule absorbs light in the ultraviolet and violet region of the electromagnetic spectrum (typically around 347-380 nm) and then re-emits the absorbed energy as visible blue light (around 430-475 nm).[1][5] This process of absorbing invisible UV light and emitting visible light makes the stained algal cell walls appear bright blue or apple-green under an epifluorescence microscope, depending on the filter set used.[6][7]





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